

Personal protective equipment for handling 2-Chloro-4-fluorobenzyl bromide

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Compound of Interest

Compound Name: 2-Chloro-4-fluorobenzyl bromide

Cat. No.: B1362055

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Essential Safety and Handling Guide for 2-Chloro-4-fluorobenzyl bromide

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Chloro-4-fluorobenzyl bromide**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Physicochemical Properties

2-Chloro-4-fluorobenzyl bromide is a hazardous chemical that requires careful handling. It is classified as a combustible liquid that is corrosive to metals, causes severe skin burns and eye damage, and is a lachrymator, meaning it can cause tearing.[\[1\]](#)[\[2\]](#) Inhalation, ingestion, or skin contact can be harmful. The primary hazards are summarized in the table below, along with its key physicochemical properties.

Property	Value	Reference
Chemical Name	2-Chloro-4-fluorobenzyl bromide	[3] [4]
CAS Number	45767-66-6	[3] [4] [5]
Molecular Formula	C ₇ H ₅ BrClF	[3] [4] [5]
Molecular Weight	223.47 g/mol	[3] [4] [5]
Appearance	Pale yellow to reddish yellow liquid or solid	[4]
Melting Point	37 - 41 °C	[4]
Boiling Point	76 °C at 20 mmHg	[3]
Density	1.654 g/cm ³ (predicted)	[6]
Flash Point	96-98°C/15mm	[6]
Signal Word	Danger	[7]
Hazard Statements	Harmful if swallowed. Causes severe skin burns and eye damage. May be corrosive to metals. Combustible liquid.	[1] [7]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimize exposure to **2-Chloro-4-fluorobenzyl bromide**. The following PPE is mandatory when handling this chemical.

- Eye and Face Protection: Tightly fitting safety goggles that conform to EN 166 (EU) or NIOSH (US) standards are required.[\[8\]](#) Given the severe eye damage this chemical can cause, a face shield should be worn in addition to safety goggles, especially when handling larger quantities or when there is a risk of splashing.[\[9\]](#)
- Skin Protection:

- Gloves: Due to the corrosive nature of this halogenated aromatic hydrocarbon, standard nitrile gloves may not provide sufficient protection for prolonged contact. It is recommended to use gloves made of Viton or polyvinyl alcohol (PVA) for better chemical resistance.^{[1][10]} If these are not available, double gloving with nitrile gloves can be a temporary measure for incidental contact. Always inspect gloves for any signs of degradation or perforation before and after use.
- Lab Coat: A flame-resistant lab coat should be worn to protect against splashes and spills. Ensure the lab coat is fully buttoned.
- Respiratory Protection: All handling of **2-Chloro-4-fluorobenzyl bromide** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.^[8] If there is a potential for exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Chloro-4-fluorobenzyl bromide** is essential for safety. The following workflow outlines the key steps from preparation to disposal.

- Risk Assessment: Before starting any work, conduct a thorough risk assessment for the planned experiment. Identify potential hazards and emergency procedures.
- Gather Materials: Ensure all necessary equipment, including the chemical, solvents, glassware, and waste containers, are readily available.
- Fume Hood: Verify that the chemical fume hood is functioning correctly. All manipulations of **2-Chloro-4-fluorobenzyl bromide** should be performed at least 6 inches inside the sash.
- Emergency Equipment: Confirm the location and accessibility of the nearest safety shower, eyewash station, and fire extinguisher.
- Don PPE: Put on all required personal protective equipment as detailed in the previous section.
- Dispensing: Carefully dispense the required amount of the chemical, avoiding splashes and the generation of aerosols.

- Reactions: If the chemical is to be used in a reaction, add it slowly to the reaction vessel. Be aware of any potential exothermic reactions.
- Avoid Incompatibilities: Keep the chemical away from bases and strong oxidizing agents, as they are incompatible.^[7]
- Storage: Store **2-Chloro-4-fluorobenzyl bromide** in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.^[8] The storage area should be designated for corrosive and combustible materials.
- Decontaminate Equipment: All glassware and equipment that have come into contact with the chemical must be decontaminated. Rinse with an appropriate solvent (e.g., acetone) in the fume hood.
- Clean Work Area: Wipe down the work surface in the fume hood with a suitable cleaning agent.
- Remove PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **2-Chloro-4-fluorobenzyl bromide** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Unused or waste **2-Chloro-4-fluorobenzyl bromide** is a hazardous chemical and must be disposed of through an approved waste disposal plant.^[7]
- Waste Containers: Collect all waste containing this chemical in a designated, properly labeled, and sealed container for halogenated organic waste.^[11] Do not mix with non-halogenated waste.
- Contaminated Materials: Any materials, such as gloves, paper towels, or pipette tips, that are contaminated with the chemical should be placed in a sealed bag and disposed of as hazardous waste.

- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

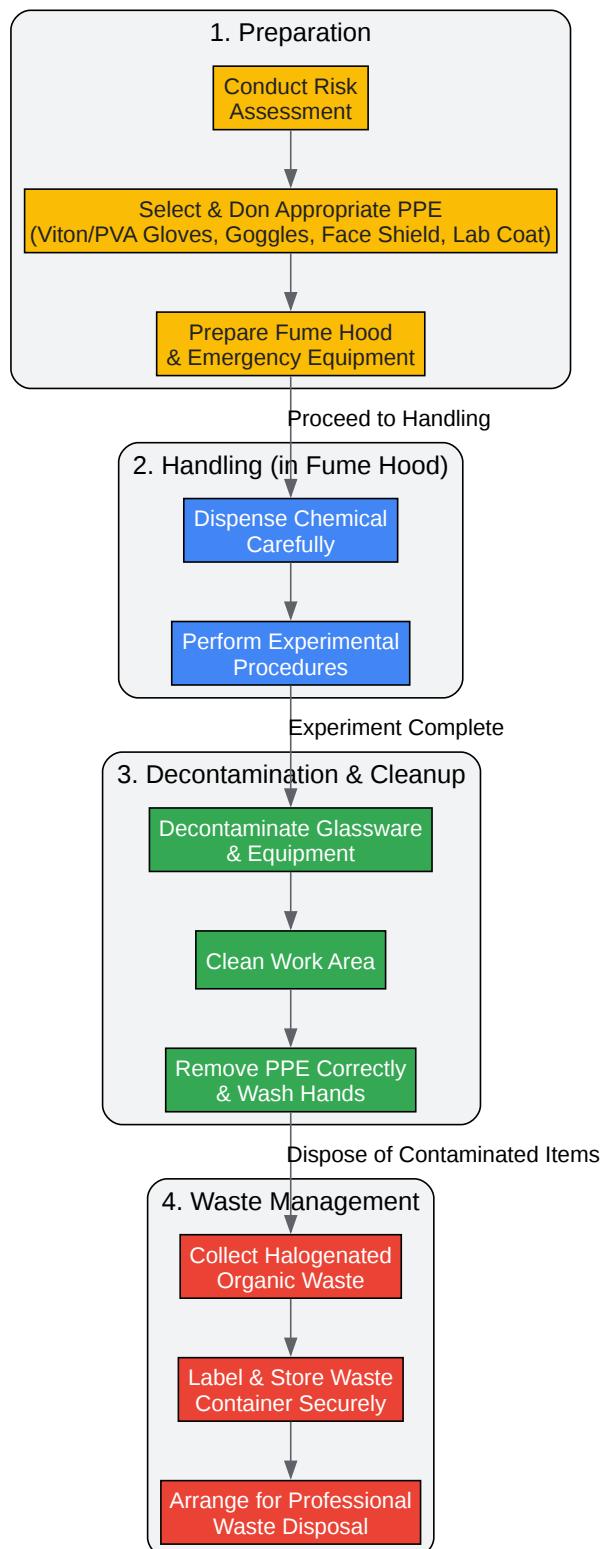
Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[7\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing and wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[7\]](#)
- **Inhalation:** Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[7\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)
- **Spills:** In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, evacuate the area and contact the institution's environmental health and safety department.

Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for the safe handling of **2-Chloro-4-fluorobenzyl bromide**.

Safe Handling Workflow for 2-Chloro-4-fluorobenzyl bromide

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